

Optimizing application timing of Pyrasulfotole for maximum weed control

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Compound of Interest

Compound Name: Pyrasulfotole

Cat. No.: B166964

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Technical Support Center: Optimizing Pyrasulfotole Application Timing

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the optimal application timing of **pyrasulfotole** for maximum weed control. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and a summary of efficacy data.

Frequently Asked Questions (FAQs)

Q1: What is the primary mode of action for **pyrasulfotole**?

A1: **Pyrasulfotole** is a Group 27 herbicide that acts as a 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor.[1] By blocking this enzyme, it disrupts the synthesis of plastoquinones and tocopherols (Vitamin E).[2] This, in turn, inhibits the production of carotenoids, which are essential for protecting chlorophyll from photo-oxidation.[2][3] The degradation of chlorophyll leads to the characteristic bleaching or whitening of susceptible plant tissues, followed by necrosis and plant death.[4]

Q2: What is the optimal crop stage for applying **pyrasulfotole**?

A2: **Pyrasulfotole** is a post-emergence herbicide. For small cereal grains such as wheat, barley, rye, and triticale, application is recommended between the 1-leaf and flag-leaf stages of

the crop. In grain and forage sorghum, it should be applied when the crop is at the 3-leaf stage up to 30 inches in height, or until flag-leaf emergence, whichever occurs first.

Q3: What is the ideal weed stage for **pyrasulfotole** application to achieve maximum efficacy?

A3: **Pyrasulfotole** is most effective when applied to small, actively growing weeds. Research consistently shows that weed control is significantly better when weeds are treated at earlier growth stages. For example, control of sicklepod was 95% or greater when seedlings were 5 cm tall, but efficacy decreased on 15 cm tall plants. Similarly, early post-emergence (EMPOST) applications on weeds 2.5 to 10 cm tall generally provide better control than late post-emergence (LPOST) applications.

Q4: Can **pyrasulfotole** be tank-mixed with other herbicides?

A4: Yes, **pyrasulfotole** is often formulated as a premix with other herbicides, such as bromoxynil, or can be tank-mixed to broaden the spectrum of controlled weeds. Tank-mixing with herbicides like MCPA, dicamba, or metsulfuron-methyl can improve the control of certain weed species, such as wild buckwheat. Always perform a jar test to ensure physical compatibility before mixing products in the spray tank.

Q5: What are the typical symptoms of **pyrasulfotole** on susceptible weeds?

A5: The first visible symptoms are bleaching or whitening of the new leaves, which typically appear within a week of application. These symptoms progress to tissue necrosis, and susceptible plants generally die within two to three weeks.

Troubleshooting Guide

Issue 1: Reduced Weed Control Efficacy

Potential Cause	Troubleshooting Steps
Weed Size	<p>Pyrasulfotole is most effective on small, actively growing weeds. Applications on larger, more established weeds may result in reduced control. For instance, sicklepod control was significantly higher on 5 cm seedlings compared to 15 cm seedlings. Solution: Apply pyrasulfotole when weeds are in the early stages of growth (e.g., 2.5 to 10 cm tall).</p>
Environmental Conditions	<p>Efficacy can be reduced under adverse environmental conditions. Dry or cool conditions can slow weed growth and herbicide uptake. Solution: Apply when weeds are actively growing and not under stress from drought or cold temperatures. Optimal performance occurs in high light intensity, so apply during the day and at least one hour before sunset.</p>
Herbicide Resistance	<p>Continuous use of herbicides with the same mode of action can lead to the selection of resistant weed biotypes. Solution: Implement an integrated weed management program that includes rotating herbicides with different modes of action. Pyrasulfotole is an effective tool for managing weeds resistant to ALS inhibitors, phenoxy, and glyphosate herbicides.</p>
Inadequate Spray Coverage	<p>As a foliar-applied herbicide, thorough spray coverage is crucial for optimal performance. Dense crop canopies or high weed densities can shield smaller weeds from the spray. Solution: Use appropriate spray volume and nozzles to ensure thorough coverage of target weeds. In dense canopies, consider increasing the water volume.</p>

Issue 2: Crop Injury

Symptom	Description	Management
Transient Bleaching	In some crops, particularly grain sorghum, temporary foliar bleaching may occur within a week after application. This is a known response to HPPD-inhibiting herbicides.	This injury is typically transient, and the crop usually recovers within 3 to 4 weeks with no significant impact on grain yield.
Increased Phytotoxicity from Tank Mixes	Tank-mixing pyrasulfotole with certain herbicides, such as protoporphyrinogen oxidase (PPO) inhibitors, can increase the risk of crop injury.	Always consult the product labels for recommended tank-mix partners and conduct a phytotoxicity test on a small area before widespread application.

Issue 3: Herbicide Carryover

Concern	Description	Prevention
Injury to Rotational Crops	<p>Pyrasulfotole can persist in the soil and may cause injury to sensitive rotational crops, such as pulses and canola, in the following season, especially under dry conditions.</p> <p>Symptoms in pulse crops include whitening of new leaves.</p>	Adhere strictly to the crop rotation intervals specified on the herbicide label. Soil moisture is critical for the microbial degradation of pyrasulfotole; carryover risk increases in dry years.

Data Presentation

Table 1: Efficacy of **Pyrasulfotole** on Various Weed Species Based on Application Timing and Weed Stage

Weed Species	Application Timing	Weed Stage	Pyrasulfotole Rate (g ai/ha)	Tank Mix Partner	% Control	Reference
Flixweed	Fall/Spring POST	-	207-253	Bromoxynil	≥98%	
Blue Mustard	Fall/Spring POST	-	207-253	Bromoxynil	≥98%	
Bushy Wallflower	Fall/Spring POST	-	207-253	Bromoxynil	≥98%	
Field Pennycress	Fall/Spring POST	-	207-253	Bromoxynil	≥98%	
Henbit	Fall POST	-	207-253	Bromoxynil	≥98%	
Henbit	Spring POST	-	207-253	Bromoxynil	≥67%	
Wild Buckwheat	Spring POST	-	253	Bromoxynil	Ineffective	
Wild Buckwheat	Spring POST	-	207	Bromoxynil + Dicamba	≥84%	
Palmer Amaranth	POST	2-10 cm	233-287	Bromoxynil	≥90%	
Sicklepod	POST	<5 cm	233-287	Bromoxynil	≥90%	
Sicklepod	POST	15 cm	233-287	Bromoxynil	35-54%	
Pigweed species	EMPOST	2.5-10 cm	244-300	Bromoxynil + Atrazine	≥93%	
Kochia	EMPOST	2.5-10 cm	244-300	Bromoxynil + Atrazine	≥93%	
Velvetleaf	EMPOST	2.5-10 cm	244-300	Bromoxynil + Atrazine	≥93%	

Common Sunflower	EMPOST	2.5-10 cm	244-300	Bromoxynil + Atrazine	≥93%
Ivyleaf Morningglory	EMPOST	2.5-10 cm	244-300	Bromoxynil + Atrazine	≥93%
Puncturevine	EMPOST	2.5-10 cm	244-300	Bromoxynil + Atrazine	85-99%

POST: Post-emergence; EMPOST: Early to Mid-Post-emergence

Experimental Protocols

Objective: To evaluate the efficacy of **pyrasulfotole** at different application timings and rates on target weed species in a specific crop.

1. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with four replications.
- Plot Size: Establish appropriate plot sizes (e.g., 3 meters wide by 9 meters long) to allow for accurate application and assessment while minimizing edge effects.

2. Site Selection and Preparation:

- Select a field with a uniform and well-documented history of the target weed species.
- Conduct standard soil tests to characterize soil type, pH, and organic matter content.
- Prepare the seedbed and plant the desired crop variety according to standard agronomic practices for the region.

3. Treatment Application:

- Treatments: Include a non-treated control, **pyrasulfotole** at various rates (e.g., 207 g ai/ha and 287 g ai/ha), and potentially tank-mix combinations with other relevant herbicides.

- **Application Timing:** Define application timings based on weed growth stage (e.g., Early Post-emergence when weeds are 2.5-10 cm tall, and Late Post-emergence when weeds are 10-20 cm tall).
- **Sprayer and Calibration:** Use a calibrated research plot sprayer (e.g., tractor-mounted or backpack) equipped with nozzles that deliver a medium spray quality. Calibrate to deliver a consistent volume (e.g., 120 to 140 L/ha) at a specified pressure (e.g., 172 to 207 kPa).
- **Adjuvants:** Include any recommended adjuvants, such as non-ionic surfactants or crop oil concentrates, as per the product label.

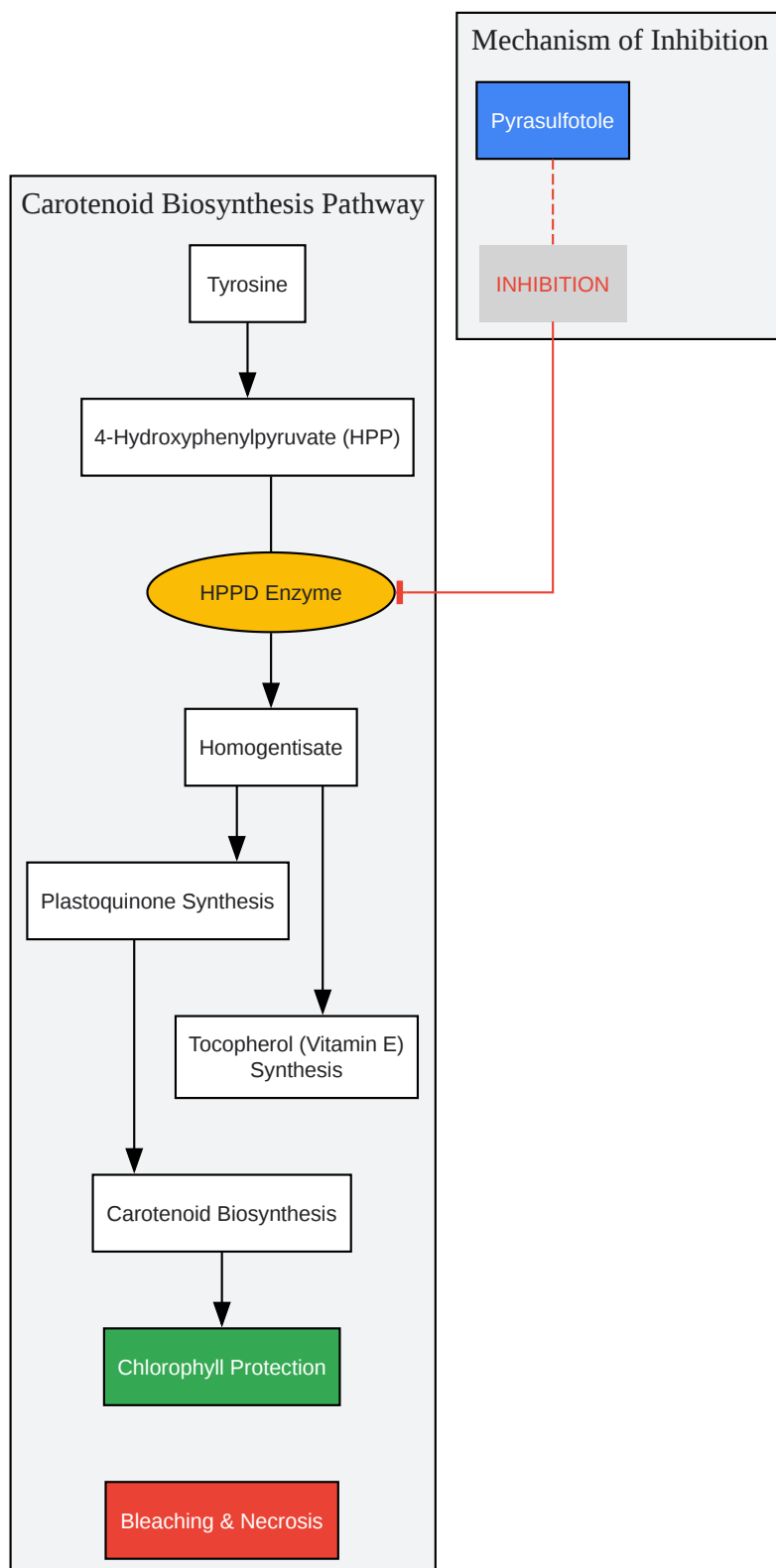
4. Data Collection:

- **Weed Control:** Visually assess weed control at specified intervals after treatment (e.g., 7, 14, 21, and 28 days after application) on a scale of 0% (no control) to 100% (complete plant death) relative to the non-treated control.
- **Crop Injury:** Visually assess crop injury at the same intervals on a scale of 0% (no injury) to 100% (crop death). Note specific symptoms such as bleaching, stunting, or necrosis.
- **Weed Density and Biomass (Optional):** At a specified time point, count the number of weeds per unit area (e.g., per square meter) and/or harvest the above-ground weed biomass, dry it, and record the weight.
- **Crop Yield:** At crop maturity, harvest the grain from a predetermined area within each plot and adjust for moisture content to determine the final yield.

5. Statistical Analysis:

- Analyze the collected data (weed control, crop injury, yield) using Analysis of Variance (ANOVA) appropriate for an RCBD.
- If the ANOVA indicates significant treatment effects, perform a mean separation test (e.g., Fisher's Protected LSD at $P=0.05$) to determine significant differences between treatment means.

Mandatory Visualization



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Caption: **Pyrasulfotole's** inhibition of the HPPD enzyme pathway.

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References

- 1. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 2. researchgate.net [researchgate.net]
- 3. 4-Hydroxyphenylpyruvate dioxygenase inhibitor - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
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